

Isocarlinoside: A Technical Guide to Its Discovery, Isolation, and Characterization

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Isocarlinoside, a flavonoid 8-C-glycoside, has emerged as a molecule of interest within the scientific community due to its potential biological activities. This technical guide provides a comprehensive overview of the discovery, isolation, and characterization of **Isocarlinoside**, with a focus on presenting quantitative data, detailed experimental protocols, and visualizations of relevant pathways and workflows. **Isocarlinoside** is classified as 6-a-L-Arabinopyranosyl-2-(3,4-dihydroxyphenyl)-8-b-D-glucopyranosyl-5,7-dihydroxy-4H-1-benzopyran-4-one, with the chemical formula C26H28O15 and a molecular weight of 580.4915 g/mol . Its CAS number is 83151-90-0.

Discovery and Natural Sources

Isocarlinoside has been identified in a variety of plant species. Notable sources include the herbs of Lespedeza bicolor Turcz., Viola yedoensis, and Indian barnyard millet. Its presence in these plants suggests its potential role in plant defense mechanisms and warrants further investigation into its ecological significance and pharmacological potential.

Biological Activities

While extensive quantitative data on the biological activities of **Isocarlinoside** is still emerging, preliminary studies have indicated its potential in various applications.



Antifeedant Activity

One of the noted biological activities of **Isocarlinoside** is its antifeedant properties against the brown planthopper (Nilaparvata lugens), a significant pest in rice cultivation. Although specific quantitative data for **Isocarlinoside** is not yet widely available, related flavonoids like isovitexin and schaftoside have demonstrated significant antifeedant effects on this insect.

Table 1: Quantitative Data on Isocarlinoside and Related Flavonoids

Compound	Biological Activity	Assay	Result
Isocarlinoside	Antifeedant	Not Specified	High activity against brown planthopper (qualitative)

Further research is required to establish specific quantitative metrics such as EC50 (median effective concentration) for **Isocarlinoside**'s antifeedant activity.

Experimental Protocols Isolation and Purification of Isocarlinoside from Lespedeza bicolor

The following protocol outlines a general procedure for the extraction and isolation of flavonoids, including **Isocarlinoside**, from Lespedeza bicolor. This protocol is based on established methods for isolating polyphenolic compounds from this plant and can be optimized for higher yields and purity of **Isocarlinoside**.

1. Extraction:

- Air-dried and powdered aerial parts of Lespedeza bicolor are extracted with 70% ethanol at room temperature with continuous stirring for 24 hours.
- The extraction process is repeated three times.
- The collected extracts are filtered and combined.
- The solvent is evaporated under reduced pressure to obtain a crude extract.

Foundational & Exploratory

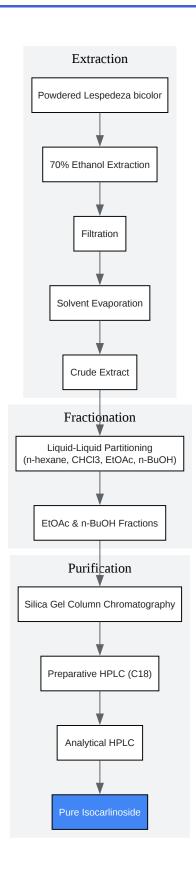




2. Fractionation:

- The crude extract is suspended in water and subjected to liquid-liquid partitioning with solvents of increasing polarity, such as n-hexane, chloroform, ethyl acetate, and n-butanol.
- The ethyl acetate and n-butanol fractions, which are typically rich in flavonoids, are collected.
- 3. Chromatographic Purification:
- The flavonoid-rich fractions are subjected to column chromatography on silica gel.
- A gradient elution system of chloroform-methanol or a similar solvent system is used to separate the compounds.
- Fractions are collected and monitored by thin-layer chromatography (TLC).
- Fractions containing compounds with similar Rf values to a known Isocarlinoside standard are pooled.
- Further purification is achieved using preparative high-performance liquid chromatography (HPLC) on a C18 column with a methanol-water or acetonitrile-water gradient system.
- The purity of the isolated **Isocarlinoside** is confirmed by analytical HPLC.





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Caption: Experimental workflow for the isolation of **Isocarlinoside**.



Structural Elucidation

The structure of isolated **Isocarlinoside** is elucidated using a combination of spectroscopic techniques.

- 1. Mass Spectrometry (MS):
- Protocol: Electrospray ionization mass spectrometry (ESI-MS) is performed in both positive
 and negative ion modes. High-resolution mass spectrometry (HRMS) is used to determine
 the exact mass and elemental composition. Tandem mass spectrometry (MS/MS) is
 employed to study the fragmentation pattern.
- Data Interpretation: The molecular ion peak ([M-H]⁻ or [M+H]⁺) confirms the molecular weight. The fragmentation pattern in the MS/MS spectrum provides information about the glycosidic linkages and the flavonoid aglycone structure. Key fragments would correspond to the loss of the arabinose and glucose moieties.
- 2. Nuclear Magnetic Resonance (NMR) Spectroscopy:
- Protocol: ¹H NMR and ¹³C NMR spectra are recorded in a suitable deuterated solvent (e.g., DMSO-d₆ or Methanol-d₄). 2D NMR experiments, including COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation), are performed to establish the connectivity of protons and carbons.
- Data Interpretation: The ¹H NMR spectrum provides information on the number and chemical environment of the protons. The ¹³C NMR spectrum indicates the number of carbon atoms.
 2D NMR spectra are crucial for assigning all proton and carbon signals and confirming the C-glycosidic linkages at the C-6 and C-8 positions of the flavonoid backbone.

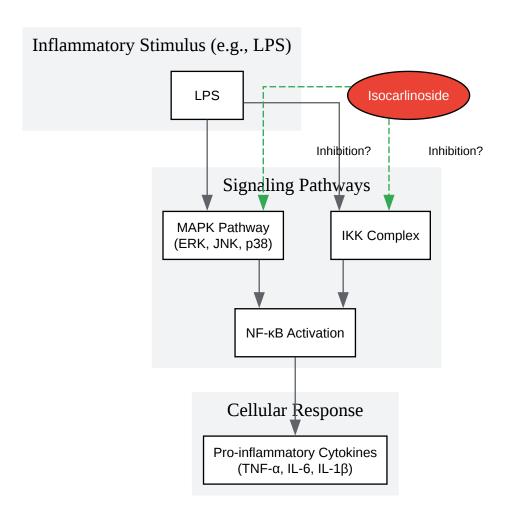
Signaling Pathway Interactions

The precise signaling pathways modulated by **Isocarlinoside** are an active area of research. However, based on the known activities of other flavonoids, it is hypothesized that **Isocarlinoside** may interact with key inflammatory and cellular stress pathways.



Potential Modulation of NF-kB and MAPK Signaling Pathways

Flavonoids are known to exert anti-inflammatory effects by modulating the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) signaling pathways. It is plausible that **Isocarlinoside** could inhibit the activation of NF-κB, a key transcription factor that regulates the expression of pro-inflammatory cytokines. Additionally, it might modulate the phosphorylation of key kinases in the MAPK pathways (ERK, JNK, and p38), which are involved in cellular responses to stress and inflammation.



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Caption: Hypothesized modulation of inflammatory signaling pathways by **Isocarlinoside**.

Future Directions







The study of **Isocarlinoside** is still in its early stages. Future research should focus on:

- Quantitative Biological Evaluation: Conducting comprehensive in vitro and in vivo studies to determine the IC50 and MIC values of Isocarlinoside for its anticancer, anti-inflammatory, antioxidant, antibacterial, and antifungal activities.
- Detailed Pharmacokinetics and Toxicology: Investigating the absorption, distribution, metabolism, excretion, and potential toxicity of **Isocarlinoside** to assess its suitability as a therapeutic agent.
- Mechanism of Action Studies: Elucidating the specific molecular targets and signaling pathways through which Isocarlinoside exerts its biological effects.
- Optimization of Isolation Protocols: Developing and refining scalable and efficient methods for the isolation and purification of **Isocarlinoside** from its natural sources.

This technical guide serves as a foundational resource for researchers and professionals in the field of drug discovery and development, providing a comprehensive overview of the current knowledge on **Isocarlinoside** and highlighting key areas for future investigation.

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